

Personal protective equipment for handling 1,3-Dioxane, 4,4-diphenyl-

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Compound of Interest

Compound Name: 1,3-Dioxane, 4,4-diphenyl-

Cat. No.: B15489728

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Essential Safety and Handling Guide for 1,3-Dioxane, 4,4-diphenyl-

Disclaimer: No specific Safety Data Sheet (SDS) is readily available for **1,3-Dioxane, 4,4-diphenyl-**. The following guidance is based on the safety profiles of structurally similar compounds, including 4-phenyl-1,3-dioxane and other dioxane derivatives. The actual hazards of **1,3-Dioxane, 4,4-diphenyl-** may vary. Researchers should exercise extreme caution and handle this compound as potentially hazardous.

Immediate Safety and Logistical Information

This guide provides crucial safety protocols and operational procedures for researchers, scientists, and drug development professionals handling **1,3-Dioxane, 4,4-diphenyl-**. The information is structured to offer immediate, actionable steps for safe handling and disposal.

Potential Hazards:

Based on related compounds, **1,3-Dioxane, 4,4-diphenyl-** should be treated as a substance that may be:

- Harmful if swallowed.[1]
- A cause of skin irritation.[1]

- A cause of serious eye irritation.[1]
- Flammable, with vapors that can form explosive mixtures with air.
- Prone to forming explosive peroxides upon storage, especially when exposed to air.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure risk. The following table outlines the recommended PPE for handling **1,3-Dioxane, 4,4-diphenyl-**.

Body Part	Recommended Protection	Rationale
Eyes/Face	Chemical safety goggles and a face shield.	To protect against splashes and vapors that can cause serious eye irritation.
Skin	Chemical-resistant gloves (e.g., nitrile or neoprene) and a flame-retardant lab coat.	To prevent skin contact, which may cause irritation.[1]
Respiratory	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is recommended.	To avoid inhalation of potentially harmful vapors.
Body	Flame-retardant and anti-static protective clothing should be worn.	To protect against fire hazards associated with flammable liquids.

Operational Plan: Handling and Storage

Handling:

- Work Area Preparation: Always handle **1,3-Dioxane, 4,4-diphenyl-** in a well-ventilated chemical fume hood. Ensure an eyewash station and safety shower are readily accessible.

- **Grounding:** Ground and bond containers when transferring the material to prevent static discharge, which could ignite flammable vapors.
- **Tools:** Use non-sparking tools and explosion-proof equipment.
- **Avoid Contact:** Take all necessary precautions to avoid contact with eyes, skin, and clothing. Do not breathe vapors.
- **Peroxide Formation:** Be aware of the potential for peroxide formation. If the material is old or has been exposed to air, test for peroxides before use.

Storage:

- **Container:** Store in a tightly closed, properly labeled container.
- **Location:** Keep in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and direct sunlight.
- **Incompatible Materials:** Store away from strong oxidizing agents.[\[2\]](#)

Disposal Plan

Proper disposal is critical to ensure laboratory and environmental safety.

Waste Collection:

- **Segregation:** Collect all waste containing **1,3-Dioxane, 4,4-diphenyl-**, including contaminated consumables (e.g., gloves, wipes), in a designated, labeled, and sealed hazardous waste container.
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the chemical name.

Disposal Procedure:

- **Professional Disposal:** Arrange for disposal through a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or as regular trash.

- **Contaminated Materials:** Any equipment that has come into contact with the chemical should be decontaminated or disposed of as hazardous waste.
- **Spill Cleanup:** In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste. Ensure the area is well-ventilated and use non-sparking tools for cleanup.

Quantitative Data Summary (Based on Analogues)

The following table summarizes key quantitative data for structurally related compounds. This information should be used as an estimate, and the actual properties of **1,3-Dioxane, 4,4-diphenyl-** may differ.

Property	4-phenyl-1,3-dioxane	1,3-Dioxane
Molecular Formula	C ₁₀ H ₁₂ O ₂ [3]	C ₄ H ₈ O ₂ [4]
Molecular Weight	164.20 g/mol [3]	88.11 g/mol
Boiling Point	250-251 °C	103 °C[4]
Density	1.111 g/mL at 25 °C	Not specified
Flash Point	>230 °F (>110 °C)[5]	2 °C[4]
Appearance	Colorless to light yellow liquid[3][6]	Colorless liquid[4]

Experimental Workflow and Safety Protocol

The following diagram illustrates the standard workflow for safely handling and disposing of **1,3-Dioxane, 4,4-diphenyl-** in a laboratory setting.

Caption: Workflow for safe handling and disposal of **1,3-Dioxane, 4,4-diphenyl-**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Dioxane, 4,4-diphenyl-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15489728#personal-protective-equipment-for-handling-1-3-dioxane-4-4-diphenyl]

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